

Technical Analysis: Eledoisin Receptor Binding Affinity & Signaling Dynamics

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Compound of Interest

Compound Name: *H-Pyr-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2*

Cat. No.: *B12400591*

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Subject: **H-Pyr-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2** (Eledoisin) Classification: Tachykinin Neuropeptide Primary Target: Neurokinin-3 Receptor (NK3 / TACR3)[1]

Executive Summary

The peptide sequence **H-Pyr-Pro-Asp-Pro-Asn-Ala-Phe-Tyr-Gly-Leu-Met-NH2** corresponds to Eledoisin, a bioactive undecapeptide of cephalopod origin.[1] It belongs to the tachykinin family, which includes Substance P (SP) and Neurokinin A (NKA).

While all tachykinins share a conserved C-terminal sequence (-Phe-X-Gly-Leu-Met-NH2) that permits cross-reactivity across the three mammalian neurokinin receptors (NK1, NK2, and NK3), Eledoisin is historically and pharmacologically significant as the prototype agonist for the NK3 receptor.[1] This guide details the receptor affinity profile, the

-coupled signaling cascade, and the validated methodologies for quantifying its binding kinetics.

Molecular Architecture & Stability

The sequence exhibits two critical structural modifications that dictate its pharmacokinetics and receptor fit:

- **N-Terminal Pyroglutamic Acid (Pyr/pGlu):** The cyclization of glutamine to pyroglutamic acid confers resistance against N-terminal exopeptidases, significantly enhancing metabolic stability compared to linear N-terminal peptides.[\[1\]](#)
- **C-Terminal Amidation (-NH₂):** Essential for biological activity.[\[1\]](#) Removal of the amide group results in a near-total loss of affinity for tachykinin receptors.[\[1\]](#)

Receptor Pharmacology: Affinity & Selectivity

Eledoisin is defined by its rank order of potency, which typically follows NK3 > NK2 > NK1 in most mammalian assay systems, though species-specific variations (e.g., Guinea Pig vs. Rat) exist.

3.1 Comparative Affinity Profile

Unlike modern synthetic agonists (e.g., Senktide for NK3), Eledoisin is not strictly selective. It acts as a broad-spectrum tachykinin with a preference for the NK3 site.[\[1\]](#)

Receptor Subtype	Endogenous Ligand	Eledoisin Affinity (	
		/	Interaction Type
		)	
NK3 (TACR3)	Neurokinin B (NKB)	High (~0.5 – 10 nM)	Full Agonist
NK2 (TACR2)	Neurokinin A (NKA)	Moderate (~20 – 50 nM)	Partial/Full Agonist
NK1 (TACR1)	Substance P (SP)	Low/Moderate (>100 nM)*	Weak Agonist

*Note: In certain tissues (e.g., Guinea Pig lung), Eledoisin can exhibit higher affinity for NK1 sites due to high receptor reserve or species homology differences.

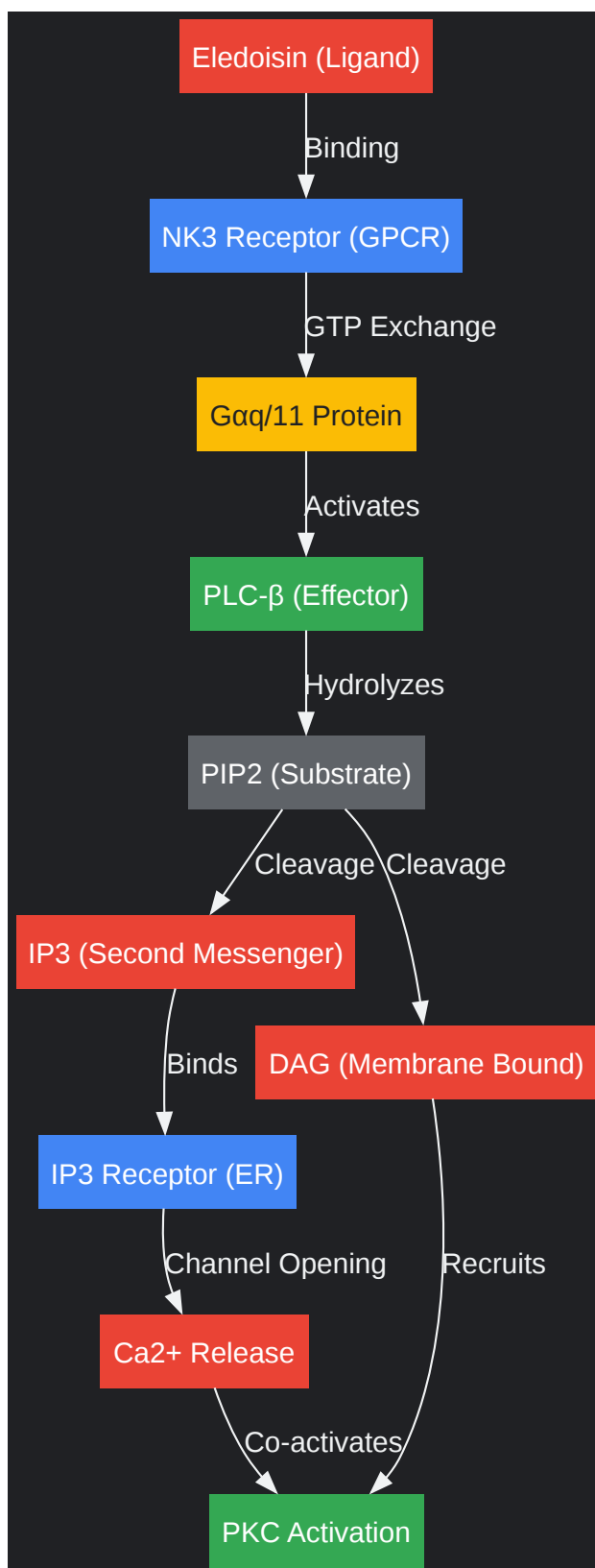
3.2 Mechanism of Action

Upon binding to the NK3 receptor, Eledoisin stabilizes the active conformation of this G-Protein Coupled Receptor (GPCR). The NK3 receptor is preferentially coupled to the

family of heterotrimeric G-proteins.

Signaling Pathway Visualization

The binding of Eledoisin triggers the canonical phospholipase C (PLC) pathway, leading to intracellular calcium mobilization.



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Caption: The Eleodoisin-induced

signaling cascade leading to phosphoinositide hydrolysis and calcium flux.

Experimental Methodologies

To rigorously characterize Eledoisin, two complementary assays are required: Radioligand Competition Binding (to determine Affinity/

) and Functional Calcium Flux (to determine Efficacy/

).

5.1 Protocol A: Radioligand Competition Binding (Gold Standard)

This protocol measures the ability of unlabeled Eledoisin to displace a radiolabeled standard (e.g.,

-Senktide for NK3 or

-Eledoisin) from membrane preparations.

Reagents:

- Buffer: 50 mM Tris-HCl (pH 7.4), 3 mM [MgCl₂](#), 1 mM [CaCl₂](#), 0.02% BSA.
- Protease Inhibitors (Critical): Chymostatin (2 µg/mL), Leupeptin (4 µg/mL), and Bacitracin (40 µg/mL) to prevent peptide degradation.
- Ligand:
 - Senktide (Specific for NK3) or
 - Bolton-Hunter-Eledoisin.[\[1\]](#)

Workflow:

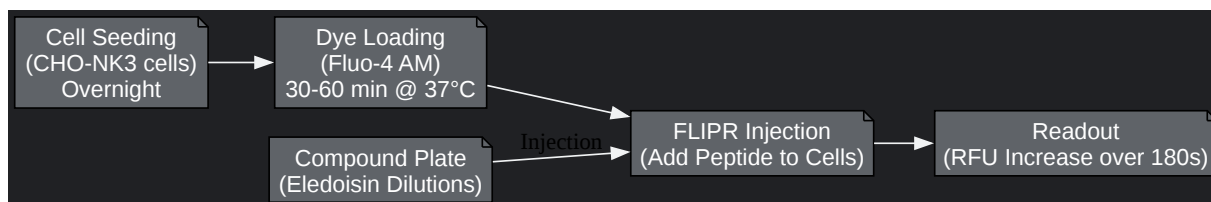
- Membrane Prep: Homogenize CHO-NK3 or rat brain cortex tissue in ice-cold Tris buffer.[\[1\]](#) Centrifuge (48,000 x g, 20 min) and resuspend.

- Incubation: In 96-well plates, combine:
 - 50 μ L Membrane suspension (10–20 μ g protein).
 - 50 μ L Radioligand ($\sim$ 0.5 nM final conc).
 - 50 μ L Unlabeled Eleodoisin (Concentration range: M to M).^[1]
- Equilibrium: Incubate for 60 minutes at 25°C. (Note: Tachykinins bind rapidly, but 60 mins ensures equilibrium).
- Termination: Rapid filtration through GF/C glass fiber filters (pre-soaked in 0.3% polyethylenimine to reduce non-specific binding) using a cell harvester.
- Quantification: Wash filters 3x with ice-cold buffer. Dry and count via liquid scintillation spectrometry.
- Analysis: Plot % Specific Binding vs. Log[Ligand]. Calculate and convert to using the Cheng-Prusoff equation:

5.2 Protocol B: Functional FLIPR Calcium Assay

Binding does not guarantee activation. This assay confirms Eleodoisin acts as an agonist.

Workflow Visualization:



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Caption: High-throughput FLIPR workflow for monitoring real-time calcium mobilization in response to Eledoisin.

References

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Sources

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